

1-Azido-2-iodoethane solvent compatibility

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Compound Focus: 1-Azido-2-iodoethane

CAS No.: 42059-30-3

Cat. No.: S3023662

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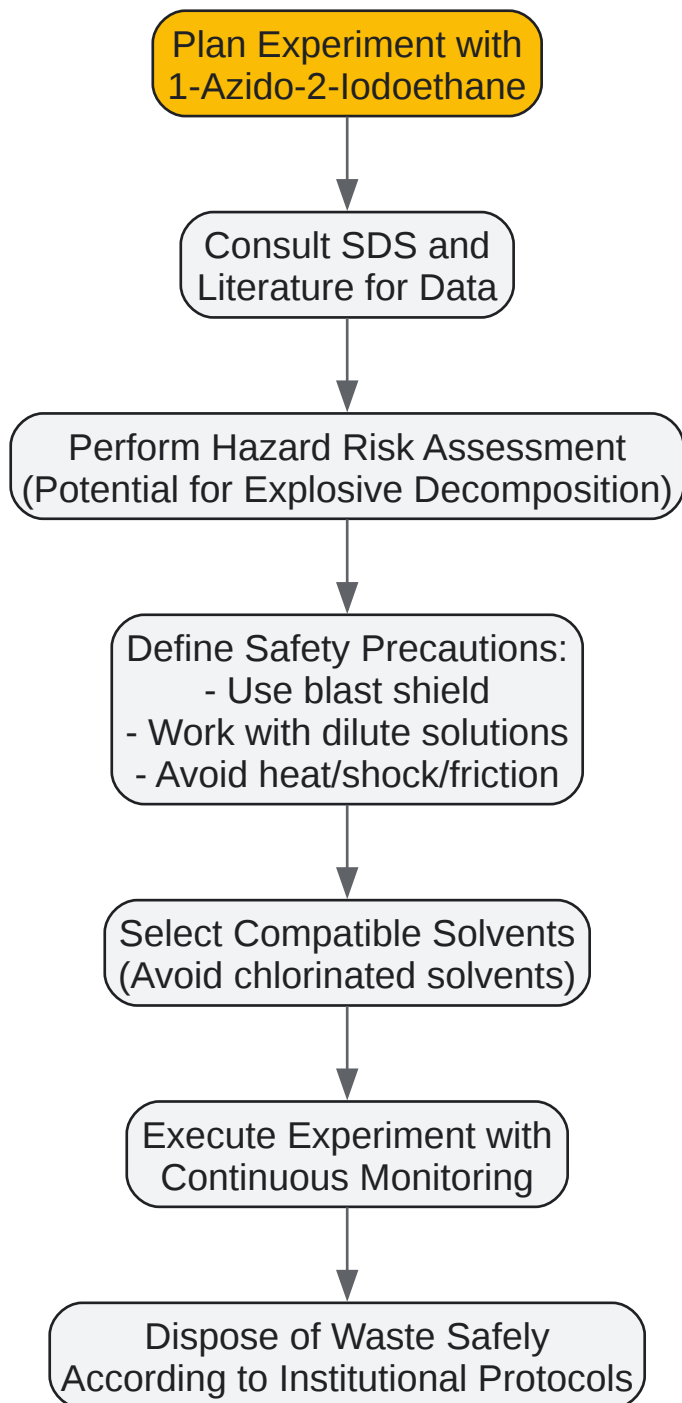
Safety Profile and Handling Essentials

Organic azides, like **1-Azido-2-iodoethane**, are known to be **shock-sensitive and can decompose explosively**, especially when heated or subjected to mechanical shock [1]. The presence of both an azide group and an iodo atom in one molecule makes it particularly sensitive. The following table outlines the core hazards and general handling recommendations.

Hazard Category	Description & Risks
Primary Hazard	Potential for explosive decomposition . Risk increases with concentration, heating, and physical impact.
Thermal Instability	May decompose violently when heated. NEVER concentrate or distill without specialized equipment.
Solvent Selection	Must be chosen to minimize risk. Generally, avoid chlorinated solvents (e.g., DCM, chloroform) as they can form explosive metal azides.

Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for planning experiments with **1-Azido-2-iodoethane**, emphasizing risk assessment and safety measures.



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References

1. A highly stable and versatile heterobifunctional fluoroalkylation reagent... [pubs.rsc.org]

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